

Technical Guide: Synthesis and Purification of 5-Bromo-3'-deoxy-3'-fluorouridine

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Compound of Interest

Compound Name: 5-BroMo-3'-deoxy-3'-fluorouridine

CAS No.: 439579-22-3

Cat. No.: B3266923

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Executive Summary

This technical guide details the synthesis and purification of **5-Bromo-3'-deoxy-3'-fluorouridine** (CAS: 439579-22-3 / Related analogs), a nucleoside analog with significant potential in antiviral and antineoplastic research. The presence of the fluorine atom at the 3'-position (ribo-configuration) imparts resistance to enzymatic degradation and alters the sugar pucker, influencing binding affinity to viral polymerases. The 5-bromine modification enhances lipophilicity and can serve as a radiosensitizer or a handle for further cross-coupling reactions.

The protocol outlined below utilizes a linear modification strategy starting from a xylo-configured nucleoside precursor. This approach is chosen over convergent synthesis (coupling sugar + base) to maximize stereochemical control at the critical C3' center via SN2 inversion.

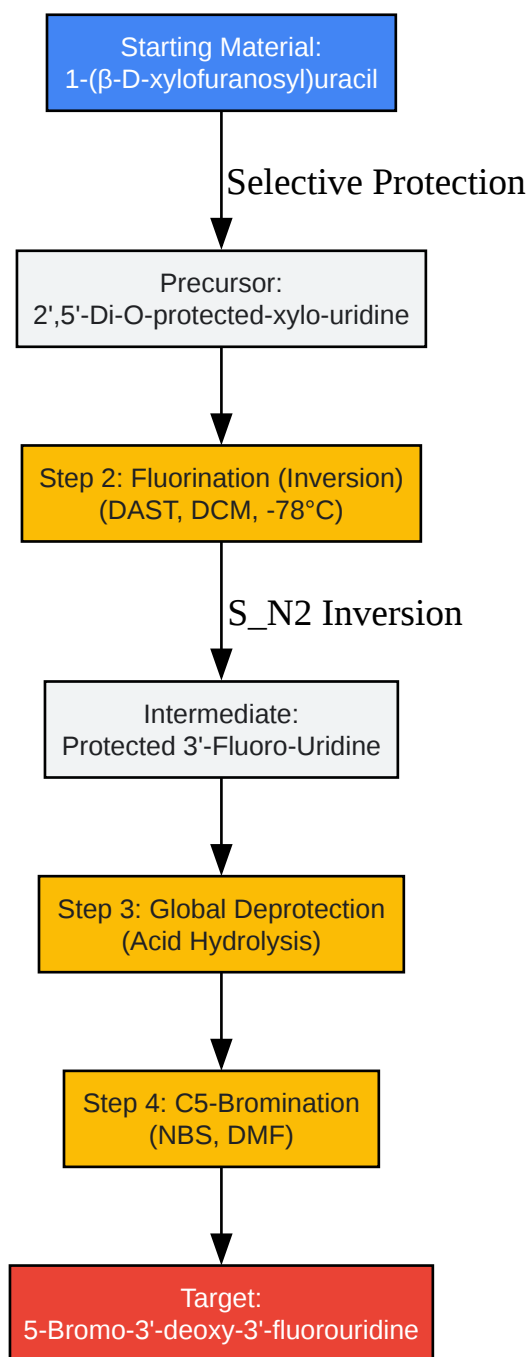
Retrosynthetic Analysis & Strategy

The synthesis hinges on two critical chemical transformations:[\[1\]](#)

- Nucleophilic Fluorination with Inversion: Converting a 3'-hydroxyl (xylo-configuration) to a 3'-fluorine (ribo-configuration) using Diethylaminosulfur trifluoride (DAST).

- Regioselective Bromination: Electrophilic aromatic substitution at the C5 position of the uracil base using N-Bromosuccinimide (NBS).

Strategic Pathway (DOT Visualization)



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Caption: Retrosynthetic pathway emphasizing the critical inversion from xylo- to ribo-configuration during fluorination.

Detailed Experimental Protocols

Phase 1: Precursor Preparation & Protection

Objective: Isolate the C3'-hydroxyl group in the xylo configuration while protecting C2' and C5'.

Starting Material: 1-(β -D-xylofuranosyl)uracil (commercially available or synthesized from Uridine via 2,3'-anhydro intermediates).

- Reagents: Trityl chloride (TrCl), Pyridine, DMAP.
- Protocol:
 - Dissolve 1-(β -D-xylofuranosyl)uracil (10 mmol) in anhydrous pyridine (50 mL).
 - Add Trityl chloride (2.2 eq) and a catalytic amount of DMAP.
 - Stir at 60°C for 4 hours.
 - Mechanism: The primary 5'-OH is tritylated first. The 2'-OH is sterically more accessible than the 3'-OH in the xylo-configuration (cis to the base), allowing for kinetic selectivity or separation of the di-tritylated product.
 - Purification: Flash column chromatography (SiO₂, DCM/MeOH gradient). Isolate 1-(2',5'-di-O-trityl- β -D-xylofuranosyl)uracil.

Phase 2: Fluorination (The Critical Step)

Objective: Introduce fluorine at C3' with inversion of configuration (Xylo

Ribo).

- Reagents: Diethylaminosulfur trifluoride (DAST), Anhydrous Dichloromethane (DCM), Pyridine.
- Protocol:

- Safety Note: DAST can be explosive; handle in a fume hood. Do not heat.
- Dissolve the protected precursor (5 mmol) in anhydrous DCM (20 mL) and Pyridine (10 mL).
- Cool the solution to -78°C (Dry ice/Acetone bath).
- Add DAST (1.5 eq) dropwise via syringe.
- Allow the reaction to warm to room temperature slowly over 12 hours.
- Quench: Pour the mixture slowly into saturated NaHCO₃ solution (gas evolution!).
- Extraction: Extract with DCM (3x), dry over Na₂SO₄, and concentrate.
- Outcome: 1-(2',5'-di-O-trityl-3'-deoxy-3'-fluoro-β-D-ribofuranosyl)uracil.

Phase 3: Deprotection

Objective: Remove trityl groups to restore the nucleoside.

- Reagents: 80% Acetic Acid (aq) or TFA in DCM.
- Protocol:
 - Dissolve the fluorinated intermediate in 80% acetic acid.
 - Heat at 50°C for 2 hours.
 - Evaporate solvent under reduced pressure. Co-evaporate with toluene to remove acetic acid.
- Yield: Crude 3'-deoxy-3'-fluorouridine.

Phase 4: C5-Bromination

Objective: Selectively brominate the uracil ring.

- Reagents: N-Bromosuccinimide (NBS), DMF.

- Protocol:
 - Dissolve 3'-deoxy-3'-fluorouridine (2 mmol) in anhydrous DMF (10 mL).
 - Add NBS (1.1 eq) in one portion.
 - Stir at room temperature for 12 hours. The reaction usually proceeds with high regioselectivity for the C5 position.
 - Workup: Remove DMF in vacuo. Dissolve residue in water/EtOAc. Wash organic layer with water to remove succinimide by-products.
- Final Product: **5-Bromo-3'-deoxy-3'-fluorouridine**.

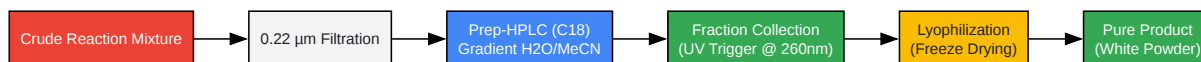
Purification & Characterization

Achieving pharmaceutical-grade purity (>98%) requires a robust purification workflow.

HPLC Purification Strategy

Parameter	Condition
Column	C18 Reverse Phase (e.g., Phenomenex Luna, 5µm, 250 x 10 mm)
Mobile Phase A	Water + 0.1% Formic Acid
Mobile Phase B	Acetonitrile (MeCN)
Flow Rate	3.0 mL/min (Semi-prep)
Detection	UV @ 260 nm (Uracil max)
Gradient	0-5 min: 2% B (Isocratic) 5-25 min: 2% -> 40% B25-30 min: 40% -> 95% B

Workflow Diagram



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Caption: Purification workflow from crude reaction mixture to isolated solid.

Characterization Expectations

- ¹H NMR (DMSO-d₆):
 - H₆ (Base): Singlet around 8.0 - 8.5 ppm (Downfield shift due to Br).
 - H_{1'} (Sugar): Doublet or dd around 5.8 - 6.0 ppm.
 - H_{3'} (Sugar): Distinct doublet of multiplets due to H-F coupling (). This large coupling constant confirms the presence of fluorine directly attached to the ring.
- ¹⁹F NMR:
 - Single signal around -180 to -200 ppm (relative to CFCl₃), showing coupling to H_{3'} and H_{2'}/H_{4'}.
- Mass Spectrometry (ESI):
 - [M+H]⁺ and [M-H]⁻ modes. Look for the characteristic 1:1 isotopic pattern of Bromine (and).

Troubleshooting & Optimization

Issue: Low Yield in Fluorination Step

- Cause: Elimination side reactions forming the 2',3'-unsaturated olefin.
- Solution: Ensure strictly anhydrous conditions. Use DAST at lower temperatures (-78°C) and warm very slowly. Alternatively, use Deoxo-Fluor, which is thermally more stable but often less reactive.

Issue: Incomplete Bromination

- Cause: Moisture in DMF or old NBS reagent.
- Solution: Recrystallize NBS from water (and dry thoroughly) before use. Ensure DMF is anhydrous. If reaction stalls, add a catalytic amount of ammonium acetate.

Issue: Separation of α/β Anomers

- Context: If starting from a sugar coupling rather than a nucleoside, anomers may form.
- Solution: The linear route described above (starting from β -xylo-uridine) retains the β -configuration at C1', avoiding anomer separation issues.

References

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- DAST Fluorination Protocol: Gosselin, G., et al. "1,2-Di-O-acetyl-5-O-benzoyl-3-deoxy-3-fluoro-D-xylofuranose. A versatile precursor for the synthesis of 3-deoxy-3-fluoro-beta-D-xylofuranosyl nucleosides." [3] Carbohydrate Research, 1993.
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- Compound Data: PubChem CID 451602 (3'-Deoxy-3'-fluorouridine).

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Sources

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